

physical and chemical properties of 2,4-Dichloro-5-fluorobenzonitrile

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Compound of Interest

Compound Name: 2,4-Dichloro-5-fluorobenzonitrile

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An In-depth Technical Guide to 2,4-Dichloro-5-fluorobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2,4-Dichloro-5-fluorobenzonitrile**, a key intermediate in various synthetic applications, including pharmaceutical research and development. This document details its fundamental characteristics, provides experimental protocols for its synthesis and purification, and outlines its known safety information.

Core Physical and Chemical Properties

2,4-Dichloro-5-fluorobenzonitrile is a halogenated aromatic nitrile. Its chemical structure incorporates a benzene ring substituted with two chlorine atoms, a fluorine atom, and a nitrile group. This combination of functional groups imparts specific reactivity and physical properties to the molecule.

Quantitative Data Summary

The key physical and chemical properties of **2,4-Dichloro-5-fluorobenzonitrile** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₇ H ₂ Cl ₂ FN	[1][2]
Molecular Weight	190.00 g/mol	[1][2]
CAS Number	128593-93-1	[1][2]
Appearance	White to cream crystals or powder	[3]
Melting Point	41.0 - 50.0 °C	[3]
Boiling Point	Not available	
Predicted Density	1.49 ± 0.1 g/cm ³	
Solubility	Soluble in many organic solvents.	[4]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2,4-Dichloro-5-fluorobenzonitrile**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹³C NMR and ¹⁹F NMR spectral data are available and can be used for structural elucidation.[1]

Experimental Protocols

The following section details a cited experimental protocol for the synthesis and purification of **2,4-Dichloro-5-fluorobenzonitrile**.

Synthesis via Ammoxidation

A common industrial method for the synthesis of **2,4-Dichloro-5-fluorobenzonitrile** involves the ammoxidation of a corresponding toluene derivative.

Reaction: Ammoxidation of a mixture of 2,4-dichloro-5-fluorotoluene and 2,6-dichloro-3-fluorotoluene.

Reagents and Conditions:

- Starting Materials: A mixture of 2,4-dichloro-5-fluorotoluene and 2,6-dichloro-3-fluorotoluene.
- Reactants: Ammonia (NH₃), Air (O₂), and Steam (H₂O).
- Catalyst: Ammoxidation catalyst.
- Temperature: 350°C to 550°C.
- Phase: Gas phase.

Procedure:

- A gaseous mixture of the dichlorofluorotoluene isomers, ammonia, air, and steam is passed over a heated ammoxidation catalyst.
- The reaction converts the methyl group of the toluene derivatives into a nitrile group.
- The resulting product stream contains a mixture of **2,4-dichloro-5-fluorobenzonitrile** and 2,6-dichloro-3-fluorobenzonitrile.

Purification by Fractional Distillation

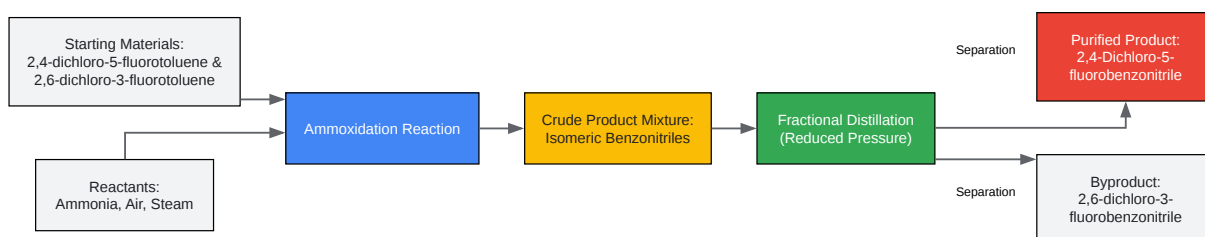
The isomeric mixture of benzonitriles produced during the synthesis can be separated and purified using fractional distillation.

Procedure:

- The crude reaction mixture containing the isomeric benzonitriles is subjected to fractional distillation under reduced pressure.
- The different boiling points of the isomers allow for their separation.
- This method can yield **2,4-Dichloro-5-fluorobenzonitrile** with high purity.

Mandatory Visualizations

The following diagrams illustrate key experimental workflows related to **2,4-Dichloro-5-fluorobenzonitrile**.



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Synthesis and Purification Workflow

Safety Information

2,4-Dichloro-5-fluorobenzonitrile is a chemical that requires careful handling. The following is a summary of its hazard classifications:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1]
- Skin Irritation: Causes skin irritation.[1]
- Eye Irritation: Causes serious eye irritation.[1]

It is imperative to use appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, when handling this compound. All work should be conducted in a well-ventilated fume hood. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

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